

2,6-Dimethylcyclohexanol structural formula and molecular weight

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Compound of Interest

Compound Name: 2,6-Dimethylcyclohexanol

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An In-depth Technical Guide on 2,6-Dimethylcyclohexanol

This technical guide provides a detailed overview of the structural formula and molecular weight of **2,6-Dimethylcyclohexanol**, a cyclic alcohol used in various chemical syntheses. The information is tailored for researchers, scientists, and professionals in drug development.

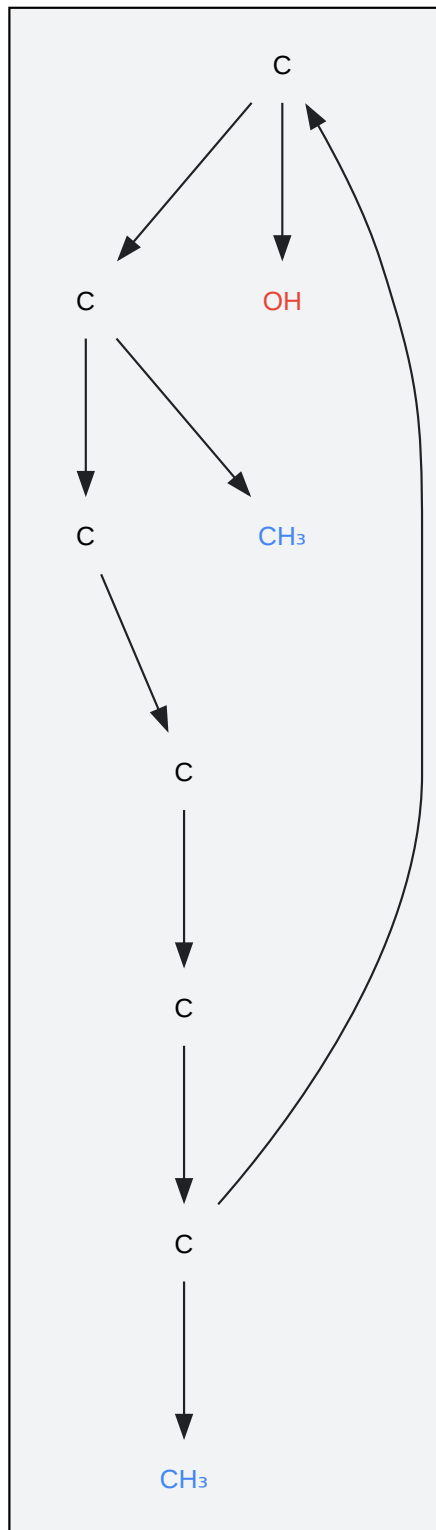
Chemical Identity and Molecular Structure

2,6-Dimethylcyclohexanol is a cyclic alcohol characterized by a cyclohexane ring substituted with a hydroxyl (-OH) group and two methyl (-CH₃) groups at the 2 and 6 positions.^[1] Its chemical formula is C₈H₁₆O.^{[2][3][4][5]} The structure's hydrophobic cyclohexane ring makes it soluble in organic solvents, while the hydroxyl group provides some polarity, allowing for hydrogen bonding.^[1]

The numbering of the carbon atoms in the cyclohexane ring begins at the carbon atom bonded to the hydroxyl group (C1). The two methyl groups are located on the adjacent carbons, C2 and C6. Due to the presence of three stereocenters on the cyclohexane ring (at positions 1, 2, and 6), **2,6-Dimethylcyclohexanol** can exist as several different stereoisomers.^{[1][3]} These isomers arise from the different spatial arrangements of the hydroxyl and methyl groups relative to the plane of the ring, commonly referred to as cis and trans configurations.

Below is a diagram illustrating the general chemical structure of **2,6-Dimethylcyclohexanol**.

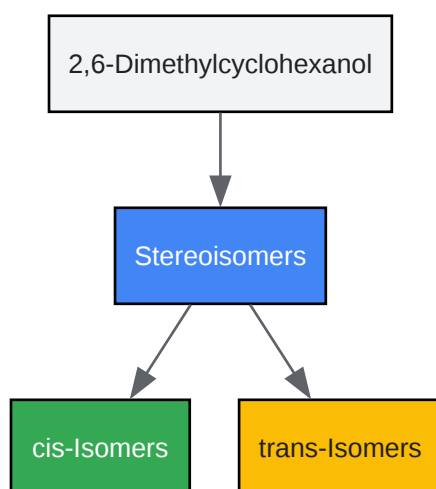
General Structure of 2,6-Dimethylcyclohexanol

[Click to download full resolution via product page](#)Caption: General structure of **2,6-Dimethylcyclohexanol**.

Isomerism in 2,6-Dimethylcyclohexanol

The stereoisomers of **2,6-Dimethylcyclohexanol** are primarily distinguished by the orientation of the substituents on the cyclohexane ring. The relationship between the two methyl groups and the hydroxyl group determines whether the isomer is cis (on the same side of the ring's plane) or trans (on opposite sides). These orientations can be further described based on whether the substituent is in an axial or equatorial position in the chair conformation of the cyclohexane ring.

The logical relationship between the parent compound and its common isomers is depicted below.



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Caption: Isomeric relationship of **2,6-Dimethylcyclohexanol**.

Quantitative Data Summary

The key chemical identifiers and molecular properties of **2,6-Dimethylcyclohexanol** are summarized in the table below. This data is essential for analytical and synthetic applications.

Property	Value	Citations
Molecular Formula	C ₈ H ₁₆ O	[2][3][4][6][7]
Molecular Weight	128.21 g/mol (or 128.2120 g/mol)	[2][3][6]
128.21472000 g/mol	[8]	
128.22 g/mol	[4][9]	
CAS Number	5337-72-4	[3][4][6][10]
IUPAC Name	2,6-dimethylcyclohexan-1-ol	[3][6][10]

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **2,6-Dimethylcyclohexanol** are not available within the scope of the provided information. Such protocols would typically be found in specific research articles or patents detailing its use or preparation.

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